

GSK1904529A not dissolving properly in DMSO

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Compound of Interest

Compound Name: GSK1904529A

Cat. No.: B1684703

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Technical Support Center: GSK1904529A

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **GSK1904529A**, with a specific focus on addressing challenges related to its dissolution in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK1904529A** for in vitro studies?

For in vitro experiments, the recommended solvent for **GSK1904529A** is dimethyl sulfoxide (DMSO).^{[1][2][3][4][5]}

Q2: What is the maximum achievable concentration of **GSK1904529A** in DMSO?

GSK1904529A is soluble in DMSO at various concentrations. Different suppliers report different maximum concentrations, with some stating solubility up to 50 mM, while others report concentrations as high as 170 mg/mL (~199.53 mM).^{[1][2]} It is common to prepare a stock solution at 10 mM in DMSO.^{[1][5][6]}

Q3: How should I prepare a stock solution of **GSK1904529A** in DMSO?

To prepare a stock solution, **GSK1904529A** powder should be dissolved in fresh, high-quality DMSO.^[1] For example, to create a 10 mM stock solution, the appropriate amount of the

compound, based on its molecular weight (851.96 g/mol), should be dissolved in the calculated volume of DMSO.[3]

Q4: How should I store the **GSK1904529A** stock solution in DMSO?

Stock solutions of **GSK1904529A** in DMSO should be stored at -20°C for long-term use (months) or at -80°C for up to a year.[1][2] To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use applications.[1]

Q5: What is the mechanism of action of **GSK1904529A**?

GSK1904529A is a selective and reversible ATP-competitive inhibitor of the insulin-like growth factor-1 receptor (IGF-1R) and the insulin receptor (IR) tyrosine kinases.[1][2][7][8][9][10] By inhibiting these receptors, it blocks their autophosphorylation and subsequent downstream signaling pathways, including the AKT, IRS-1, and ERK pathways.[1][2][7] This inhibition leads to cell cycle arrest, primarily at the G1 phase, and a reduction in cell proliferation.[1][5][7]

Troubleshooting Guide: **GSK1904529A** Dissolution in DMSO

This guide addresses common issues encountered when dissolving **GSK1904529A** in DMSO.

Problem: **GSK1904529A** is not dissolving properly or is precipitating out of solution.

Possible Causes and Solutions:

Possible Cause	Troubleshooting Steps	Experimental Protocol
Low Quality or Hydrated DMSO	Moisture-absorbing DMSO can significantly reduce the solubility of GSK1904529A. [1]	Protocol for Ensuring DMSO Quality:1. Use a new, sealed bottle of anhydrous, high-purity DMSO.2. Once opened, store the DMSO bottle with the cap tightly sealed and consider using a desiccant to minimize moisture absorption.3. For sensitive experiments, use DMSO from a freshly opened bottle.
Insufficient Mixing or Low Temperature	The compound may require energy input to fully dissolve.	Protocol for Aiding Dissolution:1. Gently warm the vial containing the GSK1904529A and DMSO mixture to 37°C for a short period (e.g., 10 minutes). [2] [3] 2. Place the vial in an ultrasonic bath for a few minutes to aid in dissolution. [2] [3] 3. Vortex the solution gently after warming or sonication to ensure homogeneity.
Concentration Exceeds Solubility Limit	The desired concentration may be higher than the solubility limit under the current conditions.	Protocol for Adjusting Concentration:1. Review the desired stock concentration. While high concentrations are reported, starting with a more conservative concentration, such as 10 mM, is often successful. [1] [5] [6] 2. If a higher concentration is necessary, attempt to dissolve a smaller amount of the compound first to confirm

solubility before proceeding with the full amount.

Impure Compound

Impurities in the GSK1904529A powder can affect its solubility.

Protocol for Verifying Compound Purity:1. Check the certificate of analysis (CoA) provided by the supplier for the purity of the compound.2. If purity is a concern, consider purchasing the compound from a different, reputable supplier.

Quantitative Solubility Data

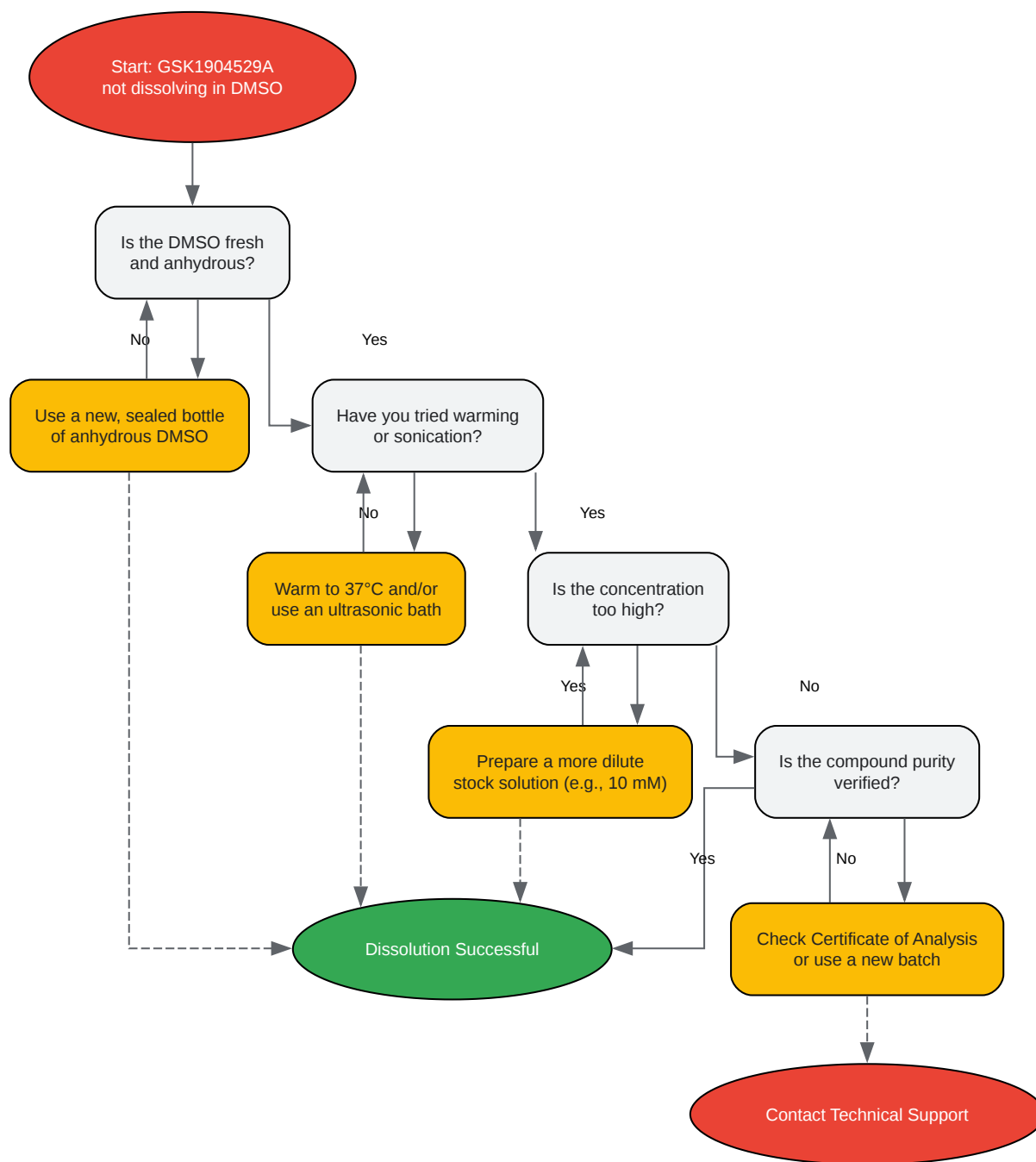
The following table summarizes the reported solubility of **GSK1904529A** in DMSO from various sources.

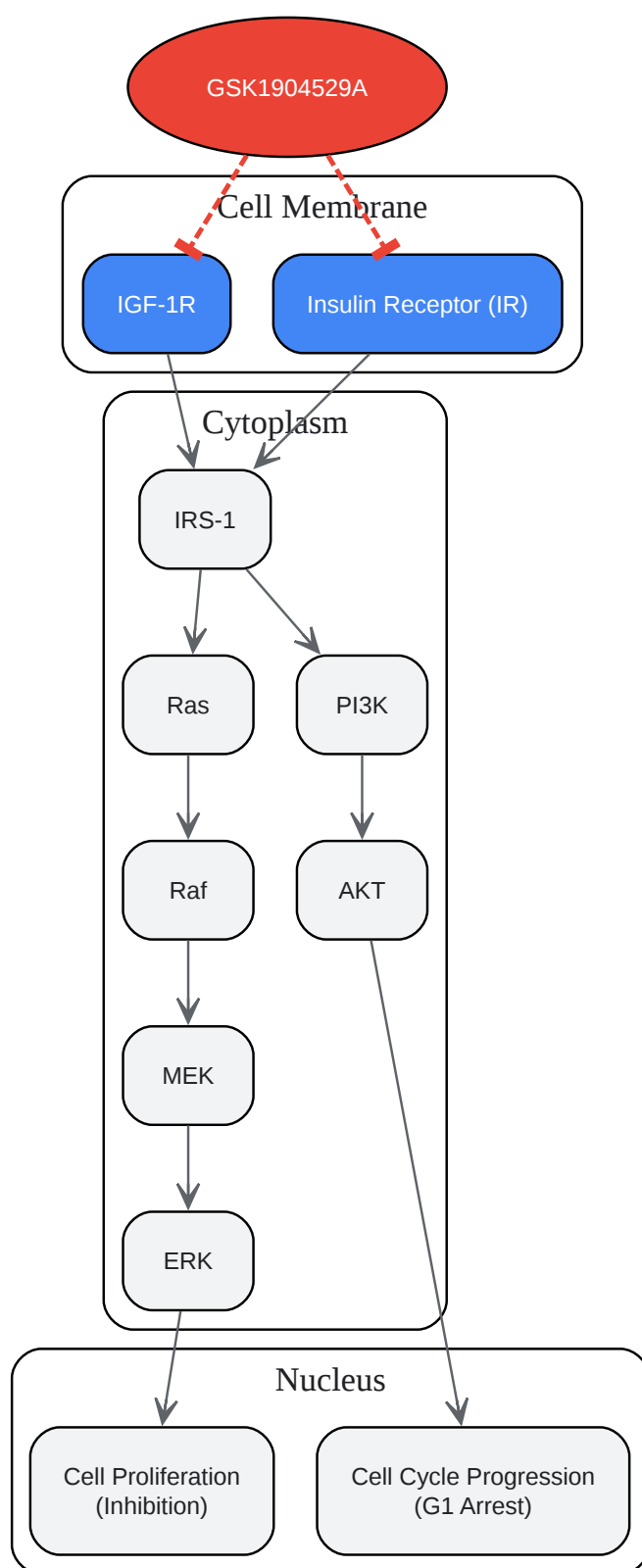
Solvent	Reported Solubility	Molar Concentration (approx.)	Source
DMSO	50 mM	50 mM	[2]
DMSO	124 mg/mL	145.54 mM	[1]
DMSO	170 mg/mL	199.53 mM	[1]
DMSO	>42.6 mg/mL	>50 mM	[3]
DMF:PBS (pH 7.2)	0.8 mg/ml	Not applicable	[11]

Note: The molecular weight of **GSK1904529A** is approximately 851.96 g/mol .[\[3\]](#)[\[8\]](#)[\[10\]](#)

Visualizations

Troubleshooting Workflow for GSK1904529A Dissolution





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